

Personal protective equipment for handling NSC 1940-d4

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Compound of Interest

Compound Name: NSC 1940-d4

Cat. No.: B12349117

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Essential Safety and Handling Guide for NSC 1940-d4

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **NSC 1940-d4**, a deuterated form of dichlorobenzene. The following information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Personal Protective Equipment (PPE)

When handling **NSC 1940-d4**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment:

Protection Type	Specification
Eye/Face Protection	Safety goggles with side protection or a face shield.[1][2]
Hand Protection	Wear suitable chemical-resistant gloves tested according to EN 374. Check for leak-tightness and impermeability before use.
Skin and Body Protection	A lab coat or other protective clothing to prevent skin contact.[3]
Respiratory Protection	If dust or vapors are generated, use a respiratory protective device.[3]

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to prevent accidents and maintain the integrity of the compound.

Handling Procedures:

- Ventilation: Work in a well-ventilated area, preferably under a chemical fume hood.[2][4]
- Avoid Contact: Avoid contact with skin, eyes, and clothing. Do not breathe dust or vapors.[1][4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[1][3][4] Use explosion-proof electrical and lighting equipment.[1][3]
- Hygiene: Wash hands thoroughly after handling and before breaks. Keep away from food and drink.[2][4]

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly sealed.[3]

- Store locked up.[1]
- Incompatible materials to avoid include strong oxidizers, alkali metals, alkaline earth metals, nitric acid, and aluminum.[4]

Emergency and First Aid Procedures

In case of accidental exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if symptoms occur.[1]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[1]
Ingestion	Do NOT induce vomiting. Seek immediate medical attention.[1]

Spill and Disposal Plan

Proper containment and disposal of **NSC 1940-d4** are necessary to prevent environmental contamination and ensure laboratory safety.

Spill Containment:

- Remove all sources of ignition.[1]
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.

- For solid spills, sweep up and shovel into a suitable container for disposal. Avoid dust formation.[\[1\]](#)
- For liquid spills, absorb with an inert material (e.g., sand, diatomite, acid binders) and place in a suitable container for disposal.[\[3\]](#)
- Prevent the material from entering drains or water systems.[\[1\]](#)[\[4\]](#)

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
- Contaminated packaging should be treated as the product itself.

Physical and Chemical Properties

The following table summarizes key quantitative data for dichlorobenzene, the parent compound of **NSC 1940-d4**.

Property	Value
Boiling Point	64 °C (147.2 °F) (for a 1,2-Dichlorobenzene-d4 standard in methanol) [3]
Flash Point	9 °C (48.2 °F) (for a 1,2-Dichlorobenzene-d4 standard in methanol) [3]
Autoignition Temperature	455 °C (851 °F) (for a 1,2-Dichlorobenzene-d4 standard in methanol) [3]

Experimental Workflow for Handling NSC 1940-d4

The following diagram outlines the standard operational workflow for handling **NSC 1940-d4** in a laboratory setting, from initial preparation to final disposal.



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Caption: Workflow for safe handling of **NSC 1940-d4**.

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